

2-Methyl-5-nitroaniline hydrate safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Methyl-5-nitroaniline hydrate

Cat. No.: B1603624

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Technical Guide to the Safety of 2-Methyl-5-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for 2-Methyl-5-nitroaniline (CAS No. 99-55-8), also known as 5-nitro-o-toluidine. The information presented is compiled from various Safety Data Sheets (SDS) and is intended to guide laboratory and manufacturing practices. While this guide addresses the core hazards of the molecule, it is important to note that the presence of water in a hydrate form may alter some physical properties.

Chemical and Physical Properties

2-Methyl-5-nitroaniline is a golden yellow crystalline solid.^{[1][2][3]} It is an important intermediate in the synthesis of various dyes and has applications in the pharmaceutical industry, notably in the synthesis of Imatinib Mesylate, a targeted cancer therapy.^[1]

Property	Value	References
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1]
Molecular Weight	152.15 g/mol	[1]
Appearance	Golden yellow powder/crystals	[1][3]
Melting Point	100–107 °C	[1]
Boiling Point	305 °C	[1]
Density	1.33 g/cm ³	[1]
Solubility	Soluble in alcohol and ether.[1] Insoluble in water.[2]	[1][2]

Hazard Identification and Classification

2-Methyl-5-nitroaniline is classified as a hazardous substance. It is toxic if swallowed, in contact with skin, or if inhaled.[4][5][6] It is also suspected of causing cancer and is harmful to aquatic life with long-lasting effects.[4][5]

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed
Acute Toxicity (Dermal)	Category 3	H311: Toxic in contact with skin
Acute Toxicity (Inhalation)	Category 3	H331: Toxic if inhaled
Carcinogenicity	Category 2	H351: Suspected of causing cancer
Chronic Aquatic Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

Signal Word: Danger[4]

Pictograms:

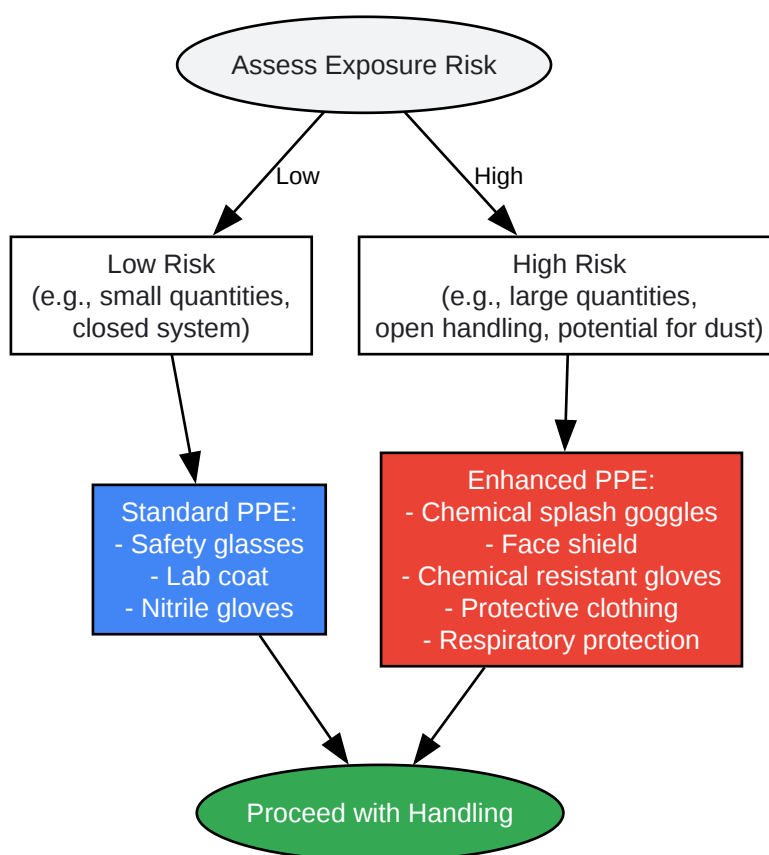
- GHS06 (Skull and Crossbones)[4]
- GHS08 (Health Hazard)[4]

Experimental Protocols and Safety Handling

While detailed experimental protocols are not provided in standard SDSs, the documents outline essential safety procedures for handling 2-Methyl-5-nitroaniline. These procedures are critical for minimizing exposure and ensuring a safe working environment.

Personal Protective Equipment (PPE)

A risk-based approach should be taken for the selection of PPE. The following diagram illustrates the decision-making process for appropriate PPE selection.



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PPE Selection Workflow for 2-Methyl-5-nitroaniline

Engineering Controls

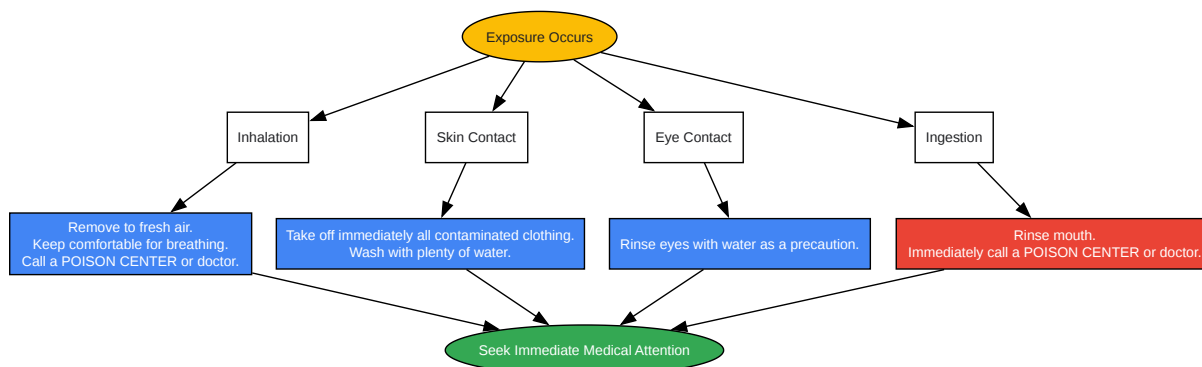
Adequate ventilation is crucial when handling this compound.^[4] Use only outdoors or in a well-ventilated area.^[5] Local exhaust ventilation should be used to control airborne dust.

Handling and Storage

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.^[4]^[5]
- Avoid contact with skin, eyes, and clothing.^[4]
- Do not eat, drink, or smoke when using this product.^[4]^[5]
- Store in a cool, well-ventilated place away from heat and incompatible materials such as strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.^[2]^[4]^[7]
- Keep containers tightly closed and store in a locked up area.^[4]^[5]

First Aid Measures

In case of exposure, immediate action is necessary. The following flowchart outlines the recommended first aid procedures.



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First Aid Procedures for 2-Methyl-5-nitroaniline Exposure

Accidental Release Measures

In the event of a spill, follow these procedures:

- For non-emergency personnel: Evacuate the area. Avoid contact with the spilled material and do not breathe the dust. Wear appropriate personal protective equipment.[4]
- For emergency responders: Use appropriate protective equipment, including respiratory protection.[4]
- Containment and Cleanup: Mechanically recover the product (e.g., shovel into a dry, covered container).[4] Avoid generating dust. Do not allow the material to enter sewers or public waters.[4] Dispose of the waste material at an authorized site.[4]

Toxicological Information

Symptoms of exposure may include methemoglobinemia and respiratory distress.[5] This compound is an irritant and is considered an experimental carcinogen.[5] It may be absorbed

through the skin.[5]

Toxicity Data	Value	Species	Reference
Oral LD50	1110 mg/kg	Rat	[8]

The International Agency for Research on Cancer (IARC) has classified 2-methyl-5-nitroaniline as Group 3: Not classifiable as to its carcinogenicity to humans, based on limited evidence in experimental animals and no data in humans.[5][9] The US EPA has classified it as a Group C carcinogen (possible human carcinogen).[7][9]

Fire-Fighting Measures

- Suitable extinguishing media: Water spray, dry powder, foam.[4]
- Unsuitable extinguishing media: Do not use a heavy water stream.[4]
- Specific hazards: When heated to decomposition, it emits toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[5]
- Protective equipment: Wear self-contained breathing apparatus and full protective clothing. [4]

This technical guide is intended to supplement, not replace, the official Safety Data Sheet provided by the manufacturer. Always refer to the most current SDS for complete and detailed safety information.

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References

- 1. aagamglobal.in [aagamglobal.in]
- 2. 2-Methyl-5-nitroaniline | 99-55-8 [chemicalbook.com]

- 3. guidechem.com [guidechem.com]
- 4. lobachemie.com [lobachemie.com]
- 5. guidechem.com [guidechem.com]
- 6. 2-Methyl-5-nitroaniline 99-55-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. 2-Methyl-5-Nitroaniline | C₇H₈N₂O₂ | CID 7444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. asrc.gc.cuny.edu [asrc.gc.cuny.edu]
- 9. hhprrtv.ornl.gov [hhprrtv.ornl.gov]
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